

High-Purity 2-Furancarboxylic Acid for Analytical Standards: A Technical Guide

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Compound of Interest

Compound Name: 2-Furancarboxylic acid

Cat. No.: B3422717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **2-furancarboxylic acid**, a critical reagent for analytical standards in research and pharmaceutical development. This document details its synthesis, purification, and analytical characterization, and explores its emerging role in drug discovery.

Introduction to 2-Furancarboxylic Acid

2-Furancarboxylic acid, also known as 2-furoic acid or pyromucic acid, is an organic compound derived from furan.^[1] It serves as a valuable building block in the synthesis of pharmaceuticals and other fine chemicals.^[2] Its derivatives have shown promise in various therapeutic areas, including the treatment of type 2 diabetes mellitus and as potential anti-inflammatory and anti-cancer agents.^{[2][3]} Given its significance, the availability of high-purity **2-furancarboxylic acid** as an analytical standard is paramount for accurate quantification, quality control, and research and development.

Chemical and Physical Properties

| Property | Value | References |
|-------------------|--|------------|
| CAS Number | 88-14-2 | |
| Molecular Formula | C ₅ H ₄ O ₃ | |
| Molecular Weight | 112.08 g/mol | |
| Appearance | White to light yellow crystalline powder | |
| Melting Point | 128-132 °C | |
| Boiling Point | 230-232 °C | |
| Solubility | Soluble in hot water, alcohol, and ether | |

Specifications for Analytical Standard Grade

The following table outlines typical specifications for high-purity **2-furancarboxylic acid** intended for use as an analytical standard.

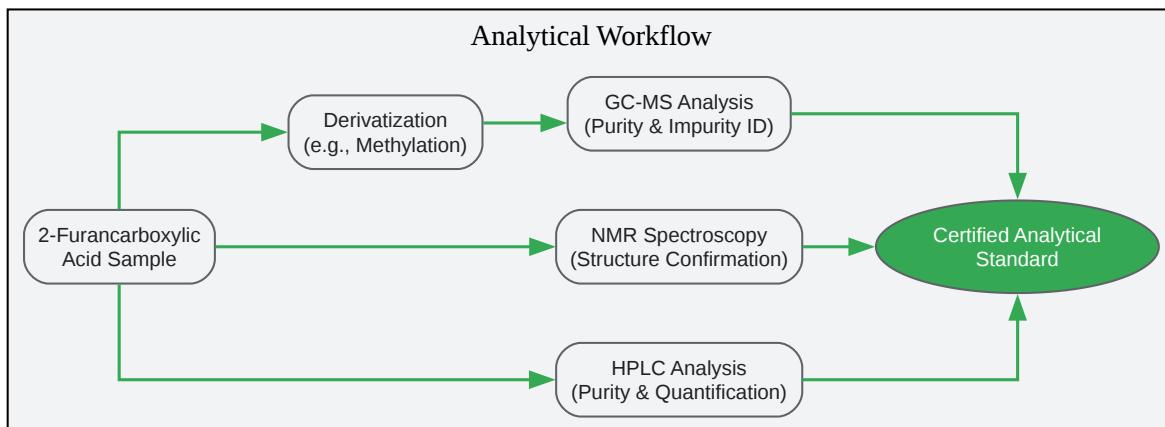
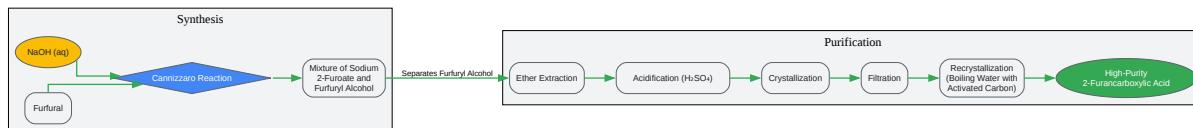
| Parameter | Specification | Method |
|--------------------|-----------------------|----------------------|
| Assay (GC) | ≥97.0% | Gas Chromatography |
| Assay (Titration) | 97.0-103.0% | Titration |
| Purity (by GC) | >98.0% | Gas Chromatography |
| Identity (IR, NMR) | Conforms to structure | IR, NMR Spectroscopy |
| Melting Point | 128-132 °C | Capillary Method |

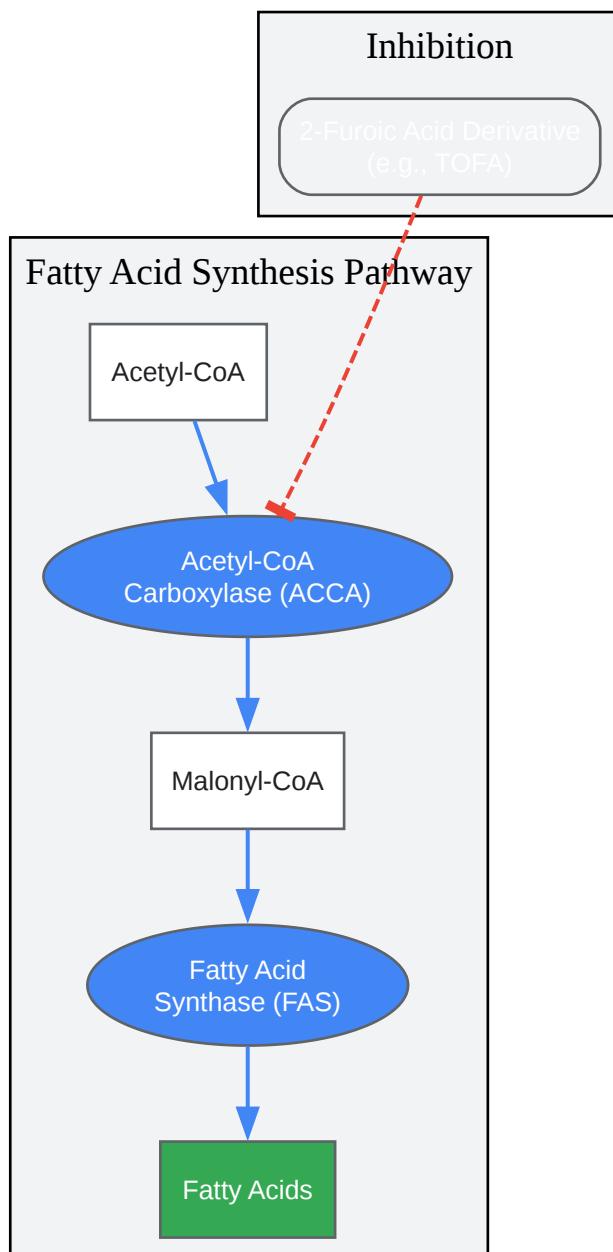
Synthesis and Purification

High-purity **2-furancarboxylic acid** can be synthesized through various methods, with the most common being the oxidation of furfural. The traditional Cannizzaro reaction and catalytic oxidation are two well-established procedures.

Synthesis via Cannizzaro Reaction

The Cannizzaro reaction of furfural in the presence of a strong base yields both **2-furancarboxylic acid** and furfuryl alcohol. This disproportionation reaction provides a 1:1 molar ratio of the two products.





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References

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- 3. Phenotypic screening-based drug discovery of furan-2-carboxylic acid derivatives for the amelioration of type 2 diabetes mellitus (T2DM) - PubMed [pubmed.ncbi.nlm.nih.gov]
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